

Application Notes and Protocols for Methyl 11,14,17-Eicosatrienoate

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Compound of Interest

Compound Name: Methyl 11,14,17-eicosatrienoate

Cat. No.: B1239288

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Methyl 11,14,17-eicosatrienoate is the methyl ester form of 11,14,17-eicosatrienoic acid (ETrA), a naturally occurring omega-3 polyunsaturated fatty acid (PUFA). While less common than other omega-3 fatty acids like eicosapentaenoic acid (EPA) and docosahexaenoic acid (DHA), ETrA and its esterified form are valuable biochemical reagents for studying lipid metabolism, eicosanoid signaling, and inflammatory processes. In cell-based assays, the methyl ester form is often used to facilitate passage across the cell membrane. It is presumed that intracellular esterases hydrolyze the methyl ester to the free fatty acid, 11,14,17-eicosatrienoic acid, which can then be incorporated into cellular lipids and metabolized by various enzymes.

This document provides detailed application notes and protocols for the use of **Methyl 11,14,17-eicosatrienoate** as a biochemical reagent in research and drug development.

Biochemical Properties and Metabolism

Methyl 11,14,17-eicosatrienoate serves as a precursor to Dihomo- γ -linolenic acid (DGLA), which is subsequently metabolized into anti-inflammatory eicosanoids of the series-1 prostaglandins (e.g., PGE1) and 15-hydroxyeicosatrienoic acid (15-HETrE). These metabolites are known to play a role in the resolution of inflammation. The metabolic pathway involves the

elongation of the fatty acid chain and the action of cyclooxygenase (COX) and lipoxygenase (LOX) enzymes.

The anti-inflammatory effects of the free acid, ETrA, have been observed in murine macrophage cell lines (RAW264.7). Studies have shown that ETrA can suppress the production of nitric oxide (NO), a pro-inflammatory mediator, by inhibiting the expression of inducible nitric oxide synthase (iNOS).^[1]

Data Presentation

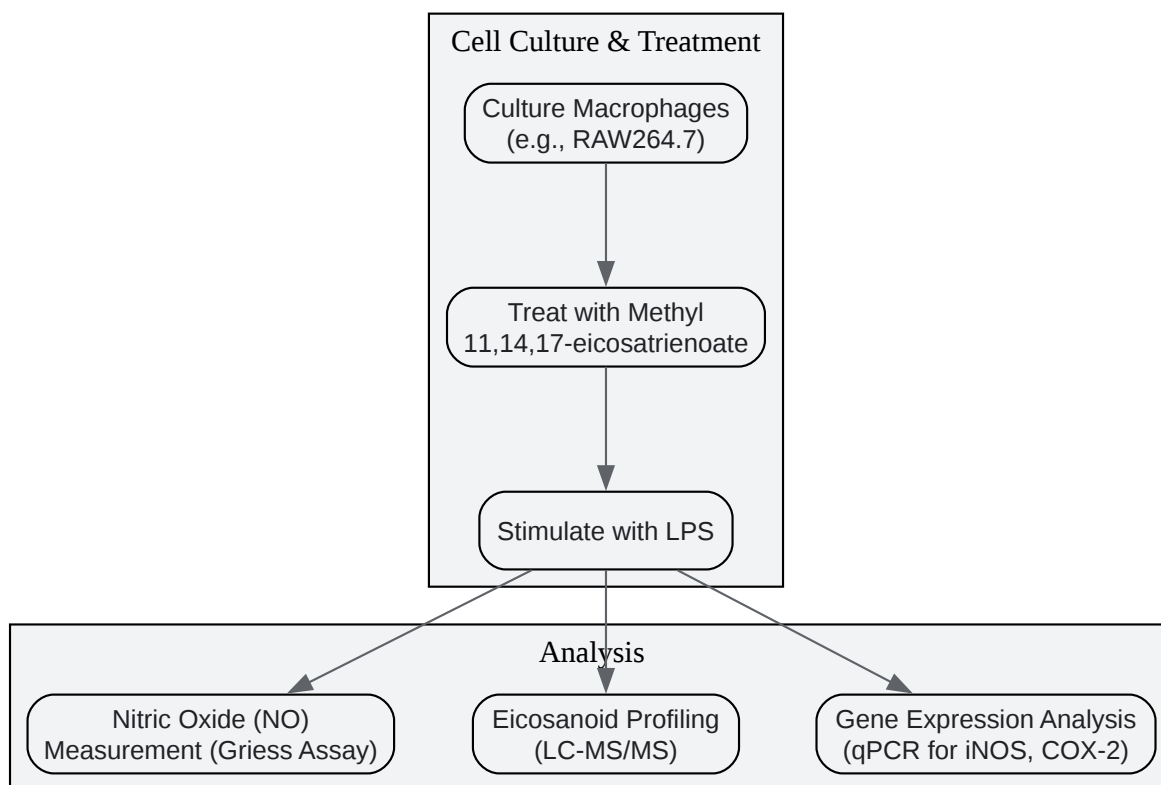
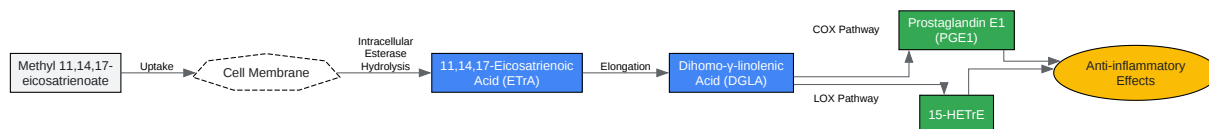
Currently, there is limited direct quantitative data available in the public domain for **Methyl 11,14,17-eicosatrienoate**, such as IC50 values for specific enzyme inhibition or detailed dose-response curves for various cellular effects. The table below summarizes the known properties of the related free fatty acid.

Parameter	Value	Cell Line/System	Reference
Suppression of NO production	Dose-dependent	Murine Macrophages (RAW264.7)	^[1]
Inhibition of iNOS expression	Observed	Murine Macrophages (RAW264.7)	^[1]
Effect on PGE2 production	No significant suppression	Murine Macrophages (RAW264.7)	^[1]
Effect on COX-2 expression	No significant suppression	Murine Macrophages (RAW264.7)	^[1]

Signaling Pathways and Experimental Workflows

Metabolism of Methyl 11,14,17-eicosatrienoate to Anti-inflammatory Eicosanoids

The following diagram illustrates the proposed intracellular metabolism of **Methyl 11,14,17-eicosatrienoate**.



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References

- 1. Incorporation of eicosatrienoic acid exerts mild anti-inflammatory properties in murine RAW264.7 cells - PubMed [pubmed.ncbi.nlm.nih.gov]
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